

Personal protective equipment for handling 5-Bromo-2,1,3-benzoxadiazole

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Compound of Interest

Compound Name: 5-Bromo-2,1,3-benzoxadiazole

Cat. No.: B1272960

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Comprehensive Safety and Handling Guide: 5-Bromo-2,1,3-benzoxadiazole

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Bromo-2,1,3-benzoxadiazole**. Adherence to these protocols is critical for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- CAS Number: 51376-06-8
- Molecular Formula: C₆H₃BrN₂O
- Molecular Weight: 199.00 g/mol [\[1\]](#)

Hazard Identification and Classification

5-Bromo-2,1,3-benzoxadiazole is classified as a hazardous chemical and should be handled with care.[\[2\]](#) Primary hazards include:

- Skin Corrosion/Irritation: Category 2 - Causes skin irritation.[\[2\]](#)
- Serious Eye Damage/Eye Irritation: Category 2 - Causes serious eye irritation.[\[2\]](#)

- Specific Target Organ Toxicity (Single Exposure): Category 3 - May cause respiratory irritation.[2]
- Acute Toxicity (Oral): Category 4 - Harmful if swallowed.

In the event of a fire, hazardous decomposition products can include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen halides, and bromine.[2]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **5-Bromo-2,1,3-benzoxadiazole**.

Property	Value
Physical State	Solid
Appearance	Brown
Melting Point/Range	72 - 74 °C / 161.6 - 165.2 °F
Molecular Weight	199.00 g/mol

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure when handling **5-Bromo-2,1,3-benzoxadiazole**. The following equipment is recommended:

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [2] Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [2] All work should be conducted in a well-ventilated area. [2]

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an eyewash station and safety shower are readily accessible.[\[2\]](#)[\[3\]](#)
 - Assemble all necessary equipment (e.g., spatulas, glassware, weighing paper) and have all required reagents prepared.
 - Don all required personal protective equipment as outlined in the table above.
- Handling:
 - Conduct all weighing and transferring of **5-Bromo-2,1,3-benzoxadiazole** within the chemical fume hood to minimize inhalation exposure.

- Avoid the formation of dust during handling.
- Use appropriate tools to handle the solid material, avoiding direct contact.
- Keep the container tightly closed when not in use.[[2](#)]

- Post-Handling:
 - Decontaminate all work surfaces and equipment that have come into contact with the chemical.
 - Remove and dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water after handling.

Disposal Plan:

Chemical waste containing **5-Bromo-2,1,3-benzoxadiazole** must be managed as hazardous waste according to institutional and regulatory guidelines.

- Waste Collection: Collect all waste material, including contaminated consumables, in a clearly labeled, sealed container for hazardous waste.
- Labeling: Ensure the waste container is clearly labeled with "Hazardous Waste" and lists "**5-Bromo-2,1,3-benzoxadiazole**" as a component.
- Storage: Store the sealed waste container in a designated, secure secondary containment area, away from incompatible materials, while awaiting pickup.
- Disposal: Arrange for disposal through a licensed professional waste disposal company. Do not dispose of **5-Bromo-2,1,3-benzoxadiazole** down the drain or in regular trash.[[2](#)]

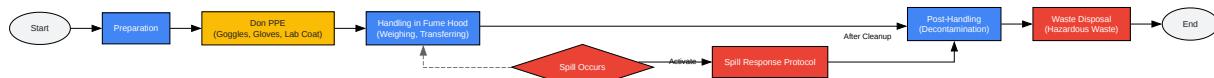
Emergency Procedures

First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[2]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[2]
- Ingestion: Clean mouth with water and get medical attention.[2]

Spill Cleanup Protocol:

- Alert Personnel: Immediately notify others in the vicinity of the spill.
- Evacuate (if necessary): For large spills, evacuate the area and contact your institution's safety office.
- Containment: For small spills, and if it is safe to do so, use an inert absorbent material to contain the spill.
- Cleanup: Carefully sweep or scoop up the spilled material and place it into a suitable, labeled container for disposal. Avoid creating dust.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Waste Disposal: Dispose of all cleanup materials as hazardous waste.



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Caption: Workflow for handling **5-Bromo-2,1,3-benzoxadiazole**.

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